

3,5-Dibromostyrene CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,5-Dibromostyrene

Cat. No.: B121113

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Technical Guide: 3,5-Dibromostyrene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3,5-Dibromostyrene**, a halogenated aromatic compound with applications in synthetic chemistry. This document consolidates key data, including its chemical properties and a detailed experimental protocol for its synthesis.

Core Data Presentation

A summary of the fundamental quantitative data for **3,5-Dibromostyrene** is presented in the table below for easy reference.

Property	Value	Source
CAS Number	120359-56-0	[1] [2] [3]
Molecular Weight	261.94 g/mol	[1] [2]
Molecular Formula	C ₈ H ₆ Br ₂	[1] [2]
Appearance	White Low Melting Solid	[3]
Storage	2-8°C in an amber vial, under inert atmosphere	[3]

Synthesis of 3,5-Dibromostyrene

3,5-Dibromostyrene can be synthesized via a Wittig reaction, a widely used method for the formation of a carbon-carbon double bond from a carbonyl compound and a phosphorus ylide. In this case, 3,5-dibromobenzaldehyde serves as the carbonyl precursor.

Experimental Protocol: Wittig Reaction

This protocol outlines the synthesis of **3,5-Dibromostyrene** from 3,5-dibromobenzaldehyde.

Materials and Reagents:

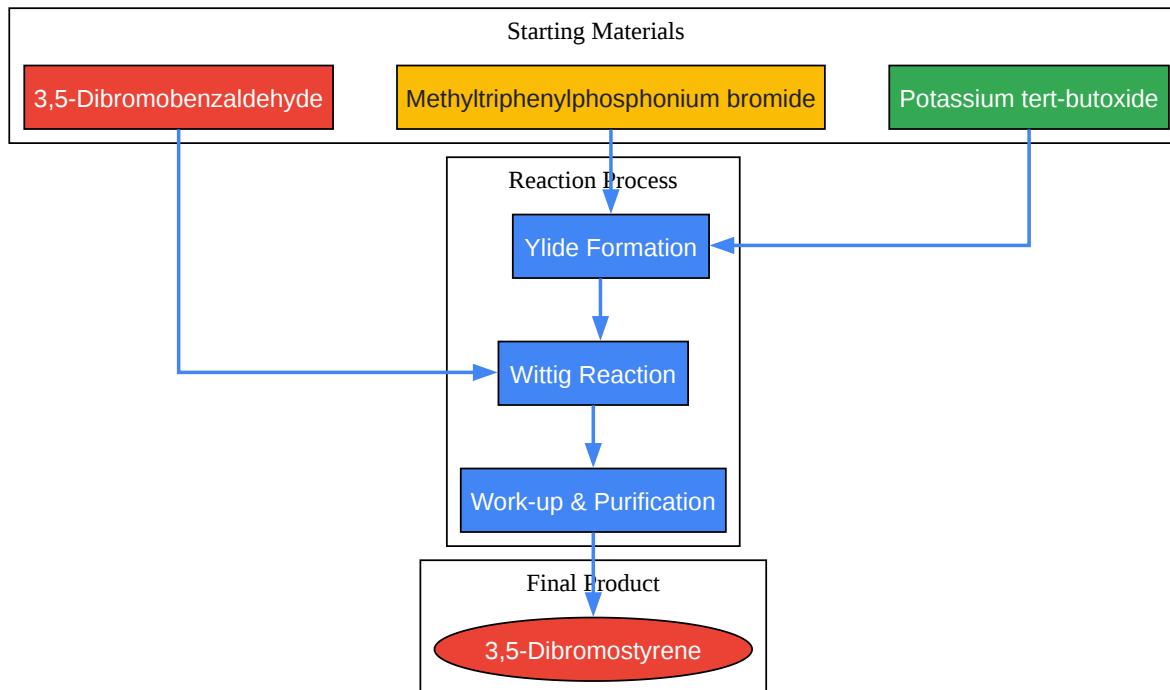
- 3,5-Dibromobenzaldehyde
- Methyltriphenylphosphonium bromide
- Potassium tert-butoxide (t-BuOK)
- Anhydrous Tetrahydrofuran (THF)
- Diethyl ether
- Saturated aqueous ammonium chloride (NH₄Cl) solution
- Anhydrous magnesium sulfate (MgSO₄)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

- Ylide Generation: In a dry, nitrogen-flushed round-bottom flask, suspend methyltriphenylphosphonium bromide in anhydrous THF. Cool the suspension to 0°C in an ice bath.
- Slowly add potassium tert-butoxide to the suspension with vigorous stirring. The formation of the ylide is indicated by the appearance of a characteristic orange-red color. Allow the mixture to stir at 0°C for 30 minutes.
- Wittig Reaction: Dissolve 3,5-dibromobenzaldehyde in anhydrous THF and add it dropwise to the ylide solution at 0°C.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 2-4 hours, or until TLC analysis indicates the consumption of the aldehyde.
- Work-up: Quench the reaction by the slow addition of a saturated aqueous solution of ammonium chloride.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with diethyl ether (3 x 50 mL).
- Combine the organic layers and wash with brine (saturated NaCl solution).
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: The crude product can be purified by column chromatography on silica gel, eluting with a hexane/ethyl acetate gradient, to yield pure **3,5-Dibromostyrene**.

Logical Relationships in Synthesis

The synthesis of **3,5-Dibromostyrene** via the Wittig reaction involves a clear logical progression from starting materials to the final product. This can be visualized as a straightforward workflow.



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Caption: Synthesis workflow for **3,5-Dibromostyrene**.

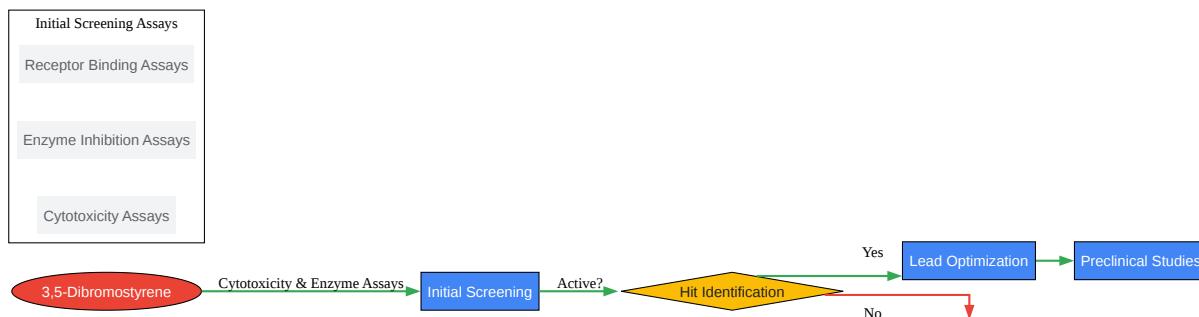
Biological Activity and Signaling Pathways

Currently, there is limited publicly available information regarding the specific biological activity of **3,5-Dibromostyrene**, including its effects on cell signaling pathways or its potential as a therapeutic agent. While brominated compounds are a broad class of molecules with diverse biological effects, specific data for **3,5-Dibromostyrene** in the context of drug development is not well-documented in peer-reviewed literature. Researchers interested in the pharmacological potential of this compound would need to conduct initial biological screenings,

such as cytotoxicity assays against various cell lines and enzyme inhibition panels, to ascertain its activity profile.

Experimental Workflow for Biological Screening

For researchers planning to investigate the biological activity of **3,5-Dibromostyrene**, a general experimental workflow is proposed below.



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Caption: General workflow for biological screening.

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References

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- To cite this document: BenchChem. [3,5-Dibromostyrene CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b121113#3-5-dibromostyrene-cas-number-and-molecular-weight]

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